

Techniques for Measuring CypD-IN-5 Binding Affinity: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for measuring the binding affinity of the small molecule inhibitor **CypD-IN-5** to its target protein, Cyclophilin D (CypD). The methodologies described herein are essential for researchers in drug discovery and development focused on targeting the mitochondrial permeability transition pore (mPTP) pathway, in which CypD is a key regulator.

Introduction to Cyclophilin D and CypD-IN-5

Cyclophilin D (CypD) is a peptidyl-prolyl cis-trans isomerase located in the mitochondrial matrix.[1][2] It is a critical regulator of the mPTP, a non-specific channel in the inner mitochondrial membrane.[1][2] The opening of the mPTP is implicated in various pathological conditions, including ischemia-reperfusion injury and neurodegenerative diseases, by leading to mitochondrial dysfunction and cell death.[1][2] Consequently, inhibiting CypD is a promising therapeutic strategy.

CypD-IN-5 (also referred to as compound C-9) is a small molecule inhibitor of CypD.[3] Understanding its binding affinity and selectivity is crucial for its development as a potential therapeutic agent. This document outlines key techniques for quantifying this interaction.

Quantitative Binding Data for CypD-IN-5

The following table summarizes the reported in vitro binding data for CypD-IN-5.



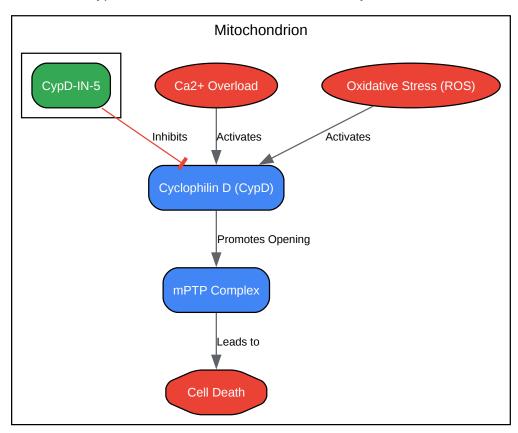
Target Protein	Assay Type	Parameter	Value (µM)
Cyclophilin D (CypD)	PPlase Activity Assay	IC50	0.057
Cyclophilin A (CypA)	PPlase Activity Assay	IC50	3.4
Cyclophilin B (CypB)	PPlase Activity Assay	IC50	1.1

Data sourced from commercially available information on CypD-IN-5.

Signaling Pathway of CypD in Mitochondrial Permeability Transition

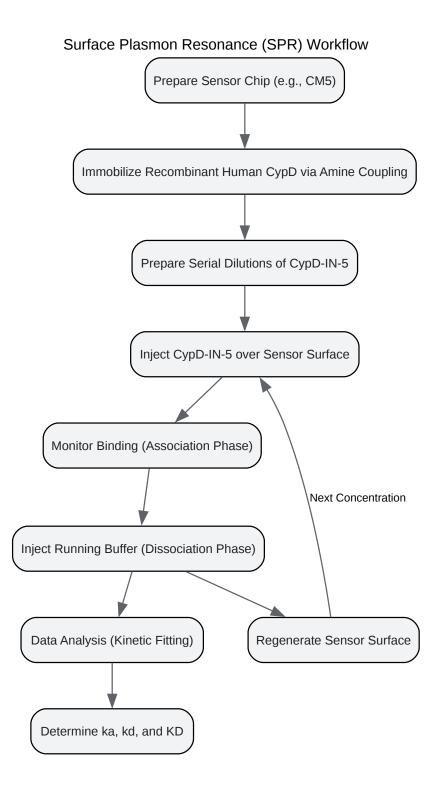
The binding of inhibitors like **CypD-IN-5** to Cyclophilin D is a key event in modulating the mitochondrial permeability transition pore. The following diagram illustrates the central role of CypD in this pathway.



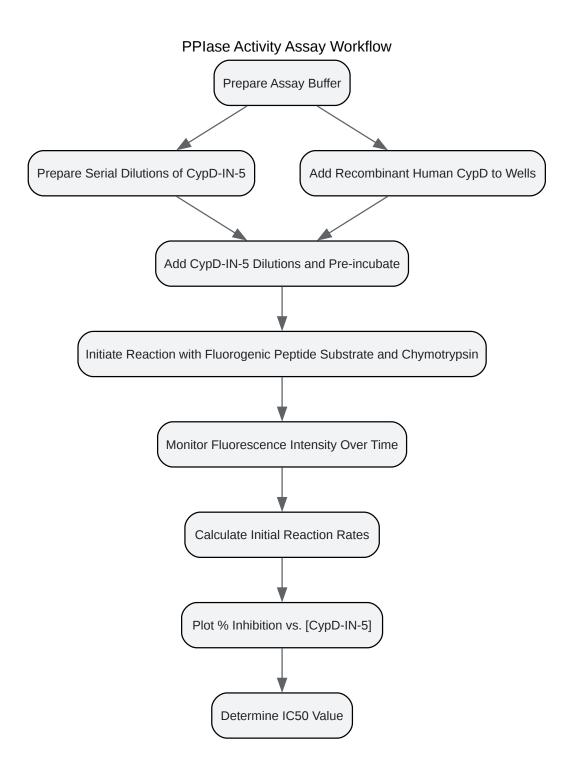


CypD-Mediated Mitochondrial Permeability Transition









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